

In-Depth Technical Guide: 4-(Methylamino)-3-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Methylamino)-3-nitrophenol

Cat. No.: B185000

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Methylamino)-3-nitrophenol is an aromatic organic compound of significant interest in various fields of chemical synthesis. Its structure, featuring a phenol ring substituted with a methylamino group, a nitro group, and a hydroxyl group, makes it a versatile intermediate. The electron-donating methylamino group and the electron-withdrawing nitro group create a "push-pull" system, which is valuable in the synthesis of heterocyclic compounds, dyes, and pigments. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications.

Chemical Identification and Properties

The primary identifier for **4-(Methylamino)-3-nitrophenol** is its CAS number. A comprehensive list of its synonyms and key physicochemical properties are detailed below.

Synonyms and Identifiers

Identifier Type	Value
CAS Number	14703-88-9[1]
IUPAC Name	4-(methylamino)-3-nitrophenol[1]
Synonyms	4-(N-Methylamino)-3-nitrophenol, 4-Methylamino-3-nitro-phenol, Phenol, 4-(methylamino)-3-nitro-, 5-Hydroxy-2-methylamino-1-nitro-benzol, 2-nitro 4-hydroxy N-methyl aniline[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₃ [1]
PubChem CID	22832045[1]

Physicochemical Properties

Property	Value	Source
Molecular Weight	168.15 g/mol	PubChem (Computed)[1]
Exact Mass	168.05349212 Da	PubChem (Computed)[1]
XLogP3	1.9	PubChem (Computed)[1]
Hydrogen Bond Donor Count	2	PubChem (Computed)[1]
Hydrogen Bond Acceptor Count	4	PubChem (Computed)[1]
Rotatable Bond Count	2	PubChem (Computed)[1]
Topological Polar Surface Area	78.1 Å ²	PubChem (Computed)[1]
Heavy Atom Count	12	PubChem (Computed)[1]
Complexity	169	PubChem (Computed)[1]

Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **4-(methylamino)-3-nitrophenol** is not readily available in the provided search results, a logical synthesis route can be inferred from

the preparation of structurally similar compounds like 4-amino-3-nitrophenol. A common approach involves the nitration of a protected p-aminophenol derivative, followed by hydrolysis. Below is a plausible experimental workflow based on these principles.

Hypothetical Synthesis of 4-(Methylamino)-3-nitrophenol

This protocol is a hypothetical adaptation based on the synthesis of related compounds.

Materials:

- 4-(Methylamino)phenol
- Acetic anhydride
- Concentrated sulfuric acid
- Concentrated nitric acid
- Sodium hydroxide
- Hydrochloric acid
- Ice
- Distilled water
- Ethanol

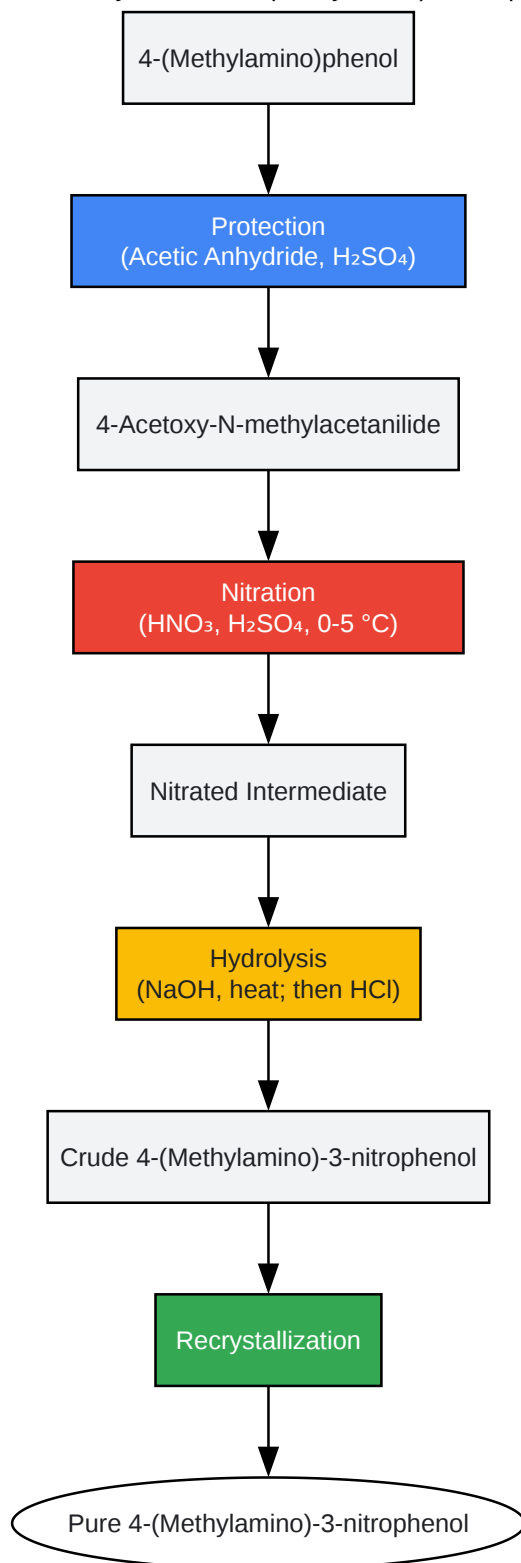
Procedure:

- Protection of the Amino and Hydroxyl Groups:
 - In a round-bottom flask, dissolve 4-(methylamino)phenol in acetic anhydride.
 - Slowly add a catalytic amount of concentrated sulfuric acid while cooling the mixture in an ice bath.
 - Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).

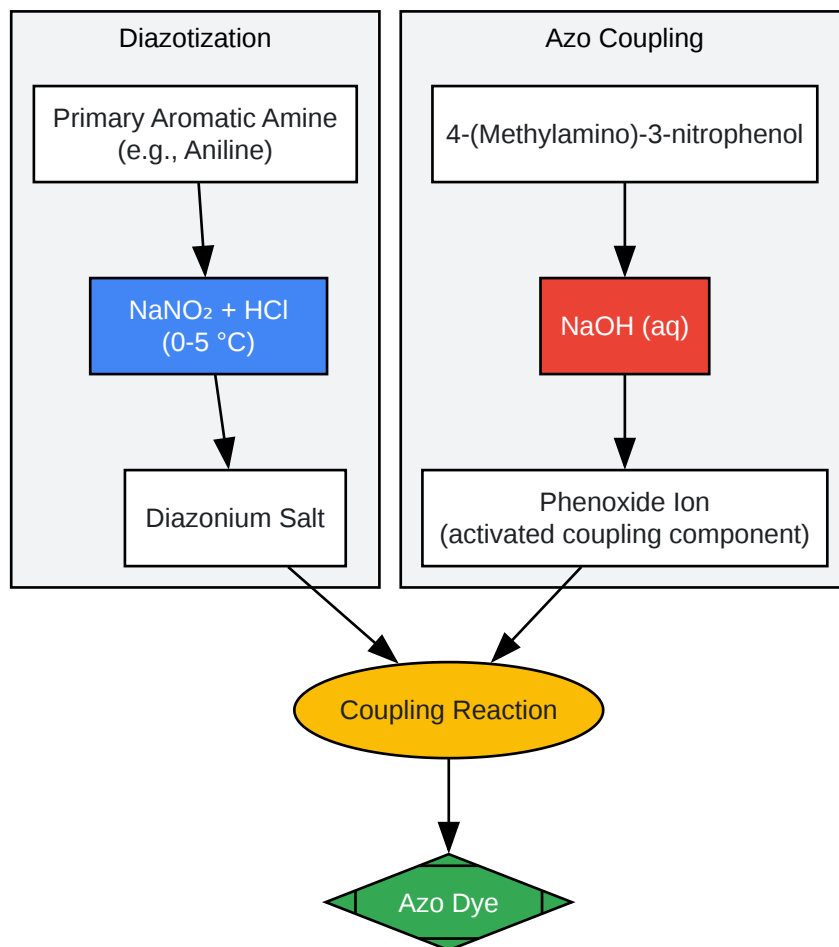
- Pour the reaction mixture into ice water to precipitate the protected intermediate, 4-acetoxy-N-methylacetanilide.
- Filter the precipitate, wash with cold water until neutral, and dry.
- Nitration:
 - Carefully add the dried 4-acetoxy-N-methylacetanilide to a mixture of concentrated sulfuric acid and concentrated nitric acid, maintaining a low temperature (0-5 °C) with an ice-salt bath.
 - Stir the mixture until the nitration is complete (monitored by TLC).
 - Slowly pour the reaction mixture onto crushed ice to precipitate the nitrated intermediate.
 - Filter the yellow precipitate, wash thoroughly with cold water until the filtrate is neutral, and dry.
- Hydrolysis:
 - Suspend the nitrated intermediate in an aqueous solution of sodium hydroxide.
 - Heat the mixture to reflux to hydrolyze the acetyl groups.
 - After cooling, carefully acidify the solution with hydrochloric acid to precipitate the crude **4-(methylamino)-3-nitrophenol**.
 - Filter the product, wash with cold water, and recrystallize from a suitable solvent (e.g., ethanol/water mixture) to obtain the purified product.

Experimental Workflow Diagram

Hypothetical Synthesis of 4-(Methylamino)-3-nitrophenol



Azo Dye Formation using a Nitrophenol Derivative



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Methylamino)-3-nitrophenol | C₇H₈N₂O₃ | CID 22832045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-(Methylamino)-3-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b185000#4-methylamino-3-nitrophenol-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com